

# 5-Bromo-2,4-dimethyl-oxazole molecular structure

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## Compound of Interest

Compound Name: 5-Bromo-2,4-dimethyl-oxazole

Cat. No.: B599069

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## An In-Depth Technical Guide to 5-Bromo-2,4-dimethyl-oxazole

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **5-Bromo-2,4-dimethyl-oxazole**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Molecular Structure and Properties

**5-Bromo-2,4-dimethyl-oxazole** is a halogenated heterocyclic compound. The oxazole ring is a five-membered aromatic ring containing one oxygen and one nitrogen atom. The structure is substituted with a bromine atom at the 5-position and methyl groups at the 2- and 4-positions.

## Chemical Identifiers and Molecular Formula

The key identifiers and molecular formula for **5-Bromo-2,4-dimethyl-oxazole** are summarized in the table below.

Identifier	Value	Reference
IUPAC Name	5-bromo-2,4-dimethyl-1,3-oxazole	[1]
CAS Number	187399-73-1	[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> BrNO	[1][2][3]
SMILES	<chem>CC1=C(OC(=N1)C)Br</chem>	[1][2]
InChI	InChI=1S/C5H6BrNO/c1-3-5(6)8-4(2)7-3/h1-2H3	[1]
InChIKey	IPCANAGBSFRNQQ-UHFFFAOYSA-N	[1]

## Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromo-2,4-dimethyl-oxazole** is presented in the following table. Please note that some of these values are predicted.

Property	Value	Reference
Molecular Weight	176.01 g/mol	[1][2]
Exact Mass	174.96328 Da	[1]
Boiling Point (Predicted)	189.5 ± 20.0 °C	[3]
Density (Predicted)	1.541 ± 0.06 g/cm <sup>3</sup>	[3]
pKa (Predicted)	0.12 ± 0.10	[3]
XLogP3	2.2	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	2	[3]

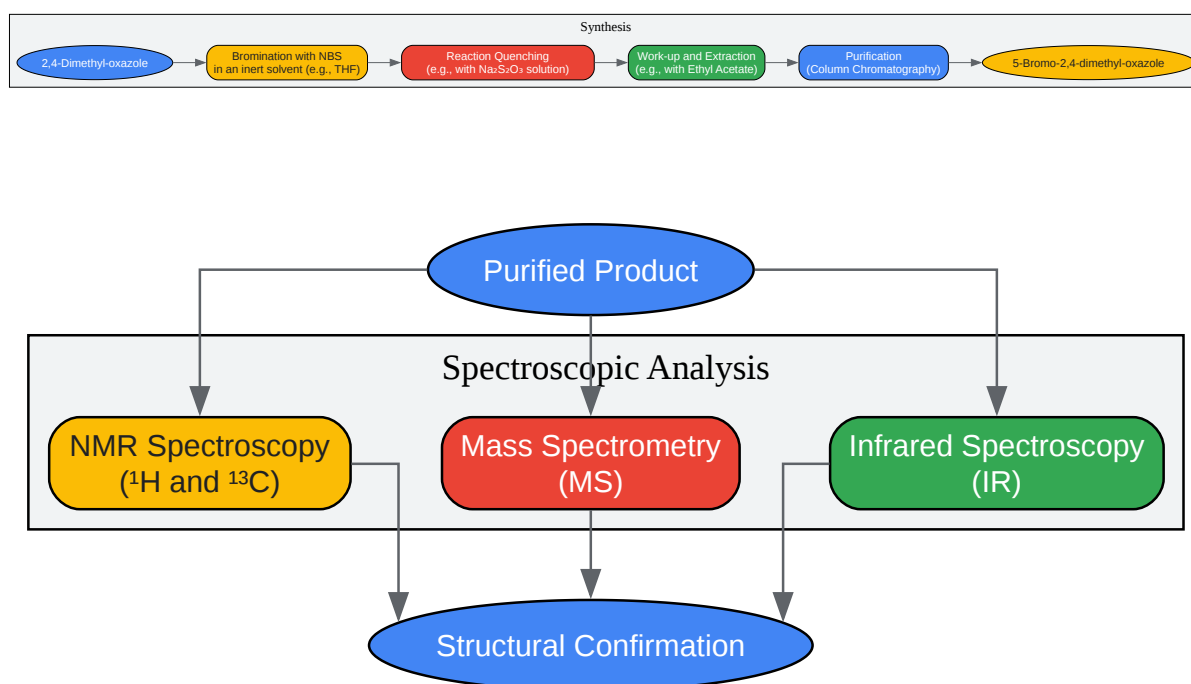
## Synthesis and Characterization

While specific experimental protocols for the synthesis of **5-Bromo-2,4-dimethyl-oxazole** are not readily available in the searched literature, a general synthesis strategy can be proposed based on established methods for analogous bromo-oxazoles.

## General Synthetic Approach

A plausible synthetic route involves the bromination of a pre-formed 2,4-dimethyl-oxazole ring. One common method for the bromination of oxazoles is electrophilic substitution using a suitable brominating agent like N-Bromosuccinimide (NBS).

A generalized workflow for the synthesis is depicted in the diagram below.



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## References

- 1. 5-Bromo-2,4-dimethyl-1,3-oxazole | C<sub>5</sub>H<sub>6</sub>BrNO | CID 53408105 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [5-Bromo-2,4-dimethyl-oxazole molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599069#5-bromo-2-4-dimethyl-oxazole-molecular-structure]

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